

Recommended storage conditions for Cortistatin-14 tfa peptide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cortistatin-14 tfa

Cat. No.: B15602977

[Get Quote](#)

Application Notes and Protocols: Cortistatin-14 TFA Peptide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cortistatin-14 (CST-14) is a neuropeptide with significant structural similarity to somatostatin-14. It is primarily expressed in the cortex and hippocampus and exerts a wide range of biological activities, including anticonvulsive, neuroprotective, and potent anti-inflammatory effects.[1] Cortistatin-14 mediates its functions by binding to all five somatostatin receptor subtypes (sst1-sst5), the Mas-related G protein-coupled receptor X2 (MRGPRX2), and the growth hormone secretagogue receptor (GHS-R1a), also known as the ghrelin receptor. These application notes provide detailed recommendations for the storage, handling, and use of **Cortistatin-14 TFA** peptide in research settings.

Recommended Storage Conditions

Proper storage of **Cortistatin-14 TFA** peptide is critical to maintain its stability and biological activity. The following conditions are recommended based on general peptide storage guidelines and specific product information.

Data Presentation: Storage Recommendations

Storage Type	Condition	Temperature	Duration	Notes
Lyophilized Peptide	Long-Term	-20°C or -80°C	Several years	Protect from moisture and light. Allow the vial to warm to room temperature before opening to prevent condensation. [2] [3]
Short-Term	4°C	Days to weeks	Keep in a desiccator, protected from light. [3]	
Peptide in Solution	Long-Term	-20°C or colder	Up to 3-4 months	Aliquot to avoid repeated freeze-thaw cycles. Use of sterile buffers (pH 5-6) is recommended to prolong stability. [3]
Short-Term	4°C	Up to 1-2 weeks		

Reconstitution Protocol

Accurate reconstitution of the lyophilized peptide is essential for obtaining reliable and reproducible experimental results.

Materials:

- Lyophilized **Cortistatin-14 TFA** peptide
- Sterile, high-purity water, or a suitable sterile buffer (e.g., PBS at pH 7.2-7.4)

- Sterile, non-pyrogenic polypropylene or glass vials
- Calibrated micropipettes with sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents moisture condensation inside the vial, which can degrade the peptide.
- **Solvent Addition:** Carefully add the appropriate volume of sterile water or buffer to the vial to achieve the desired stock solution concentration. For example, to prepare a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide. One source indicates that Cortistatin-14 is soluble in water up to 0.70 mg/ml.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking, which can cause peptide aggregation or degradation. Ensure that no visible particles remain.
- **Aliquoting and Storage:** For long-term storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile vials. Store these aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Experimental Protocols

Application: In Vitro Anti-Inflammatory Assay in Macrophages

This protocol describes a cell-based assay to evaluate the anti-inflammatory effects of **Cortistatin-14 TFA** peptide by measuring the inhibition of lipopolysaccharide (LPS)-induced cytokine production in murine macrophages.

Materials:

- RAW 264.7 murine macrophage cell line
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin

- **Cortistatin-14 TFA** peptide stock solution
- Lipopolysaccharide (LPS) from E. coli
- Phosphate Buffered Saline (PBS)
- ELISA kits for mouse Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6)
- 96-well cell culture plates
- CO₂ incubator (37°C, 5% CO₂)

Protocol:

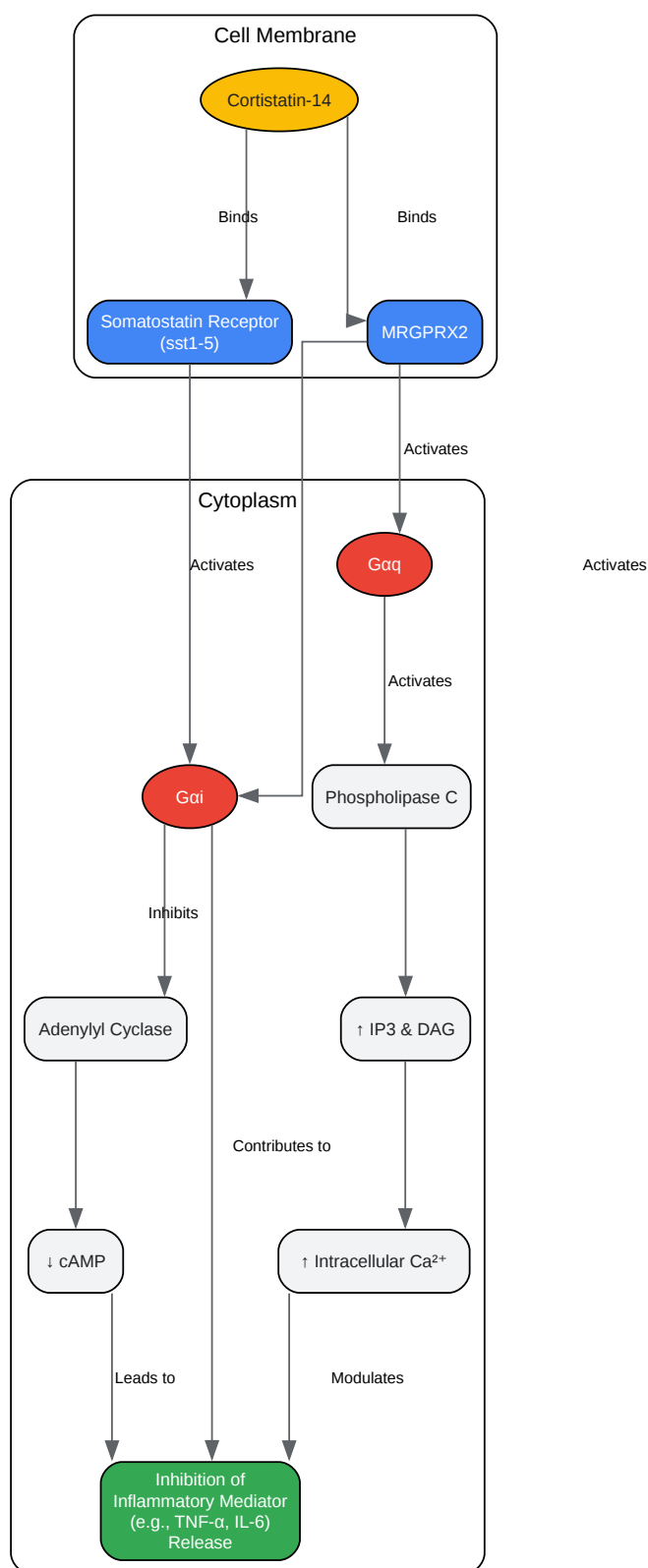
- **Cell Seeding:** Seed RAW 264.7 cells into 96-well plates at a density of 5×10^4 cells/well in 100 μ L of complete DMEM.
- **Incubation:** Incubate the plates for 24 hours at 37°C in a 5% CO₂ incubator to allow the cells to adhere.
- **Peptide Treatment:** Prepare serial dilutions of **Cortistatin-14 TFA** peptide in complete DMEM. Remove the old media from the wells and add 100 μ L of the peptide dilutions. For control wells, add 100 μ L of complete DMEM. One study showed a maximal inhibitory effect on cytokine production at a concentration of 10^{-8} M.[\[1\]](#)
- **Pre-incubation:** Incubate the plates for 1-2 hours at 37°C.
- **LPS Stimulation:** Add 10 μ L of LPS solution (final concentration of 100 ng/mL) to the appropriate wells to induce an inflammatory response. For negative control wells, add 10 μ L of sterile PBS.
- **Final Incubation:** Incubate the plates for an additional 24 hours at 37°C.
- **Supernatant Collection:** After incubation, centrifuge the plates at 400 x g for 5 minutes. Carefully collect the supernatant from each well for cytokine analysis.
- **Cytokine Quantification:** Measure the concentrations of TNF- α and IL-6 in the supernatants using the respective ELISA kits, following the manufacturer's instructions.

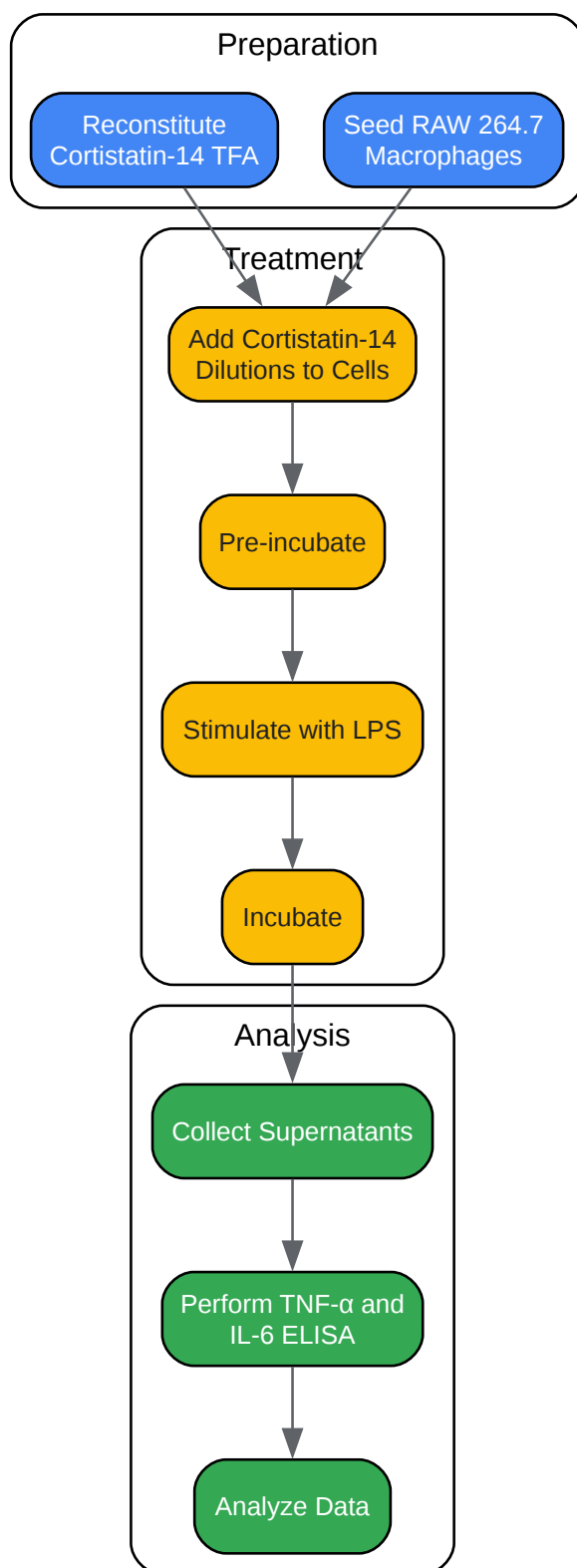
- **Data Analysis:** Calculate the percentage of inhibition of cytokine production by Cortistatin-14 compared to the LPS-only treated cells.

Signaling Pathways and Workflows

Cortistatin-14 Signaling Pathway

Cortistatin-14 exerts its effects by binding to G protein-coupled receptors, primarily the somatostatin receptors (sst) and MRGPRX2. This binding can activate different G proteins, such as G α i and G α q, leading to downstream signaling cascades that modulate cellular responses, including the inhibition of inflammatory mediator release.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cortistatin, a new antiinflammatory peptide with therapeutic effect on lethal endotoxemia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Effects of cortistatin-14 and somatostatin-14 on the endocrine response to hexarelin in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Anti-Inflammatory Action of an Antimicrobial Model Peptide That Suppresses the TRIF-Dependent Signaling Pathway via Inhibition of Toll-Like Receptor 4 Endocytosis in Lipopolysaccharide-Stimulated Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Recommended storage conditions for Cortistatin-14 tfa peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602977#recommended-storage-conditions-for-cortistatin-14-tfa-peptide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com